

4-Morpholineacetic acid stability and storage conditions

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Compound of Interest

Compound Name: 4-Morpholineacetic Acid

Cat. No.: B1348368

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An In-Depth Technical Guide to the Stability and Storage of 4-Morpholineacetic Acid

This guide provides a comprehensive technical overview of the stability and storage considerations for **4-Morpholineacetic acid** (also known as 2-(4-Morpholinyl)acetic acid). Intended for researchers, chemists, and drug development professionals, this document synthesizes key physicochemical data with established principles of chemical stability and regulatory guidance to ensure the integrity of this valuable compound in research and development settings.

Introduction: The Imperative of Stability

4-Morpholineacetic acid is a versatile heterocyclic building block employed in the synthesis of a wide range of molecules, from pharmaceutical intermediates to agrochemicals. Its structure, featuring a tertiary amine within the morpholine ring and a carboxylic acid moiety, imparts unique solubility and reactivity characteristics. However, these same functional groups are also the primary sites of potential chemical degradation. Understanding the stability profile of **4-Morpholineacetic acid** is not merely an academic exercise; it is a critical prerequisite for developing robust synthetic routes, ensuring the accuracy of experimental results, and establishing a safe and effective shelf-life for active pharmaceutical ingredients (APIs). This guide details the intrinsic chemical vulnerabilities of the molecule, provides recommendations for optimal storage, and outlines a systematic approach to evaluating its stability under stressed conditions.

Physicochemical Characterization

A thorough understanding of a compound's physical and chemical properties is the foundation of any stability assessment. The properties of **4-Morpholineacetic acid** are summarized below. It is important to note the variability in reported values for properties such as melting point and solubility, which underscores the importance of empirical verification with the specific batch of material being used.

Property	Value	Source(s)
CAS Number	3235-69-6	
Molecular Formula	C ₆ H ₁₁ NO ₃	
Molecular Weight	145.16 g/mol	
Appearance	Off-white to yellow crystalline solid/powder	
Melting Point	118-127°C or 162-164°C (values vary by source)	
Boiling Point	272°C	
Predicted pKa	2.25 ± 0.10	
Solubility	Slightly soluble in DMSO and Methanol. Solubility in water is reported variably; the hydrochloride salt is noted to be water-soluble.	

Chemical Stability Profile & Postulated Degradation Pathways

The stability of **4-Morpholineacetic acid** is governed by its two primary functional groups: the morpholine ring and the carboxylic acid. The tertiary amine of the morpholine ring is susceptible to oxidation, while the entire ring system can undergo cleavage. The carboxylic acid can

participate in esterification reactions and influences the molecule's overall pH-dependent stability.

Oxidative Degradation

Oxidation is a primary degradation pathway for the morpholine moiety. The tertiary amine is a likely target for oxidizing agents, potentially forming an N-oxide. More aggressive oxidation, similar to pathways observed in microbial degradation, can lead to the cleavage of the C-N bond adjacent to the nitrogen. This ring-opening would generate highly polar, open-chain impurities.

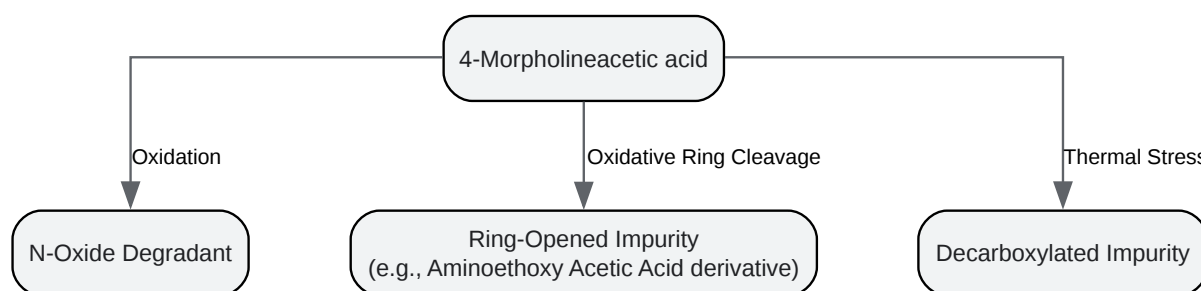
Hydrolytic Degradation

While the ether linkage in the morpholine ring is generally stable to hydrolysis, the C-N bonds can be susceptible to cleavage under harsh acidic or basic conditions, although this is less common than oxidative cleavage. The primary concern regarding hydrolysis relates to its impact on subsequent reactions. For instance, the presence of water can inhibit the esterification of the carboxylic acid group with alcoholic solvents or excipients.

Thermal and Photolytic Degradation

As per International Council for Harmonisation (ICH) guidelines, substances must be evaluated for their sensitivity to thermal and photolytic stress. Thermal decomposition at high temperatures can lead to fragmentation of the molecule, releasing oxides of carbon (CO, CO₂) and nitrogen (NO_x). Photostability testing is crucial as molecules with heteroatoms and lone pairs of electrons can absorb UV or visible light, leading to radical-mediated degradation pathways.

The following diagram illustrates the postulated major degradation pathways for **4-Morpholineacetic acid**.



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Caption: Postulated degradation pathways of **4-Morpholineacetic acid**.

Recommended Storage and Handling Conditions

Based on the chemical nature of **4-Morpholineacetic acid** and general best practices, the following storage and handling procedures are recommended to maximize its shelf-life and maintain purity.

- **Temperature:** For long-term storage, refrigeration at 2-8°C is recommended. While some suppliers indicate room temperature storage is acceptable, lower temperatures will slow the rate of any potential degradation reactions.
- **Atmosphere:** The compound should be stored in a tightly sealed container to protect it from atmospheric moisture and oxygen. For sensitive applications or long-term archival, storage under an inert atmosphere (e.g., Argon or Nitrogen) is advisable to prevent oxidation.
- **Light:** Store in an amber or opaque container to protect from light, which can catalyze degradation.
- **Moisture:** The compound should be stored in a dry environment, preferably in a desiccator. The recommendation to "Protect from moisture" for the related hydrochloride salt suggests potential hygroscopicity or moisture-mediated degradation.
- **Chemical Incompatibilities:** Avoid storage with or exposure to the following:
 - **Strong Oxidizing Agents:** (e.g., peroxides, permanganates, chromic acid) can lead to rapid and uncontrolled degradation of the morpholine ring.

- Strong Acids and Bases: Can catalyze hydrolytic degradation or cause salt formation, altering the compound's properties.
- Reactive Alcohols: At elevated temperatures, the carboxylic acid moiety may undergo esterification, especially in the absence of water.

Protocol for Stability Assessment: A Forced Degradation Study

To definitively characterize the stability of **4-Morpholineacetic acid**, a forced degradation (or stress testing) study is essential. This involves subjecting the compound to harsh conditions to intentionally induce degradation, allowing for the identification of degradation products and the development of a stability-indicating analytical method. The goal is to achieve a target degradation of approximately 5-20%.

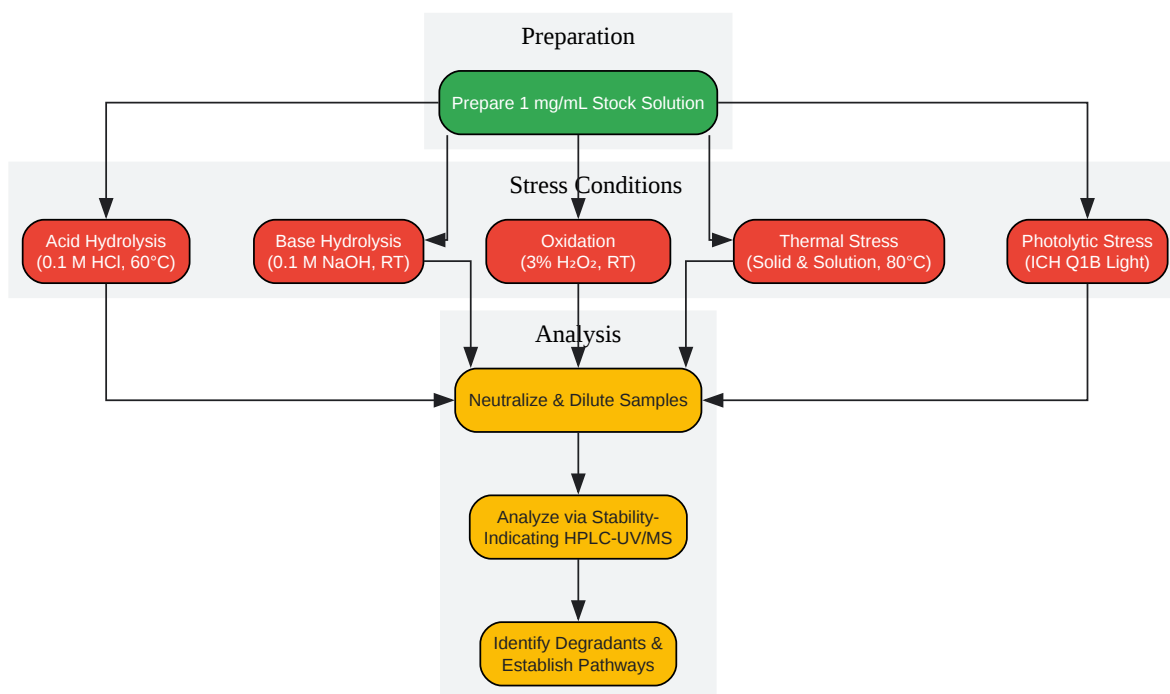
Experimental Protocol

- Solution Preparation: Prepare a stock solution of **4-Morpholineacetic acid** at a known concentration (e.g., 1 mg/mL) in a suitable solvent system, such as a 50:50 mixture of acetonitrile and water.
- Stress Conditions:
 - Acid Hydrolysis: Mix the stock solution with 0.1 M to 1 M HCl. Store at room temperature and at an elevated temperature (e.g., 60°C) for a defined period (e.g., 24-48 hours).
 - Base Hydrolysis: Mix the stock solution with 0.1 M to 1 M NaOH. Store at room temperature for a defined period. Elevated temperatures may cause rapid degradation.
 - Oxidative Degradation: Mix the stock solution with a solution of 3-6% hydrogen peroxide (H₂O₂). Store at room temperature, protected from light, for a defined period.
 - Thermal Degradation: Expose the solid compound to dry heat (e.g., 80°C) for 48 hours. Also, expose the stock solution to 60-80°C.
 - Photolytic Degradation: Expose the solid compound and the stock solution to a light source that provides both UV and visible light, as specified in ICH Q1B guidelines (e.g., an

overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter).

- Sample Quenching & Analysis:
 - At designated time points, withdraw aliquots from each stress condition.
 - For acid and base hydrolysis samples, neutralize with an equimolar amount of base or acid, respectively.
 - Dilute all samples to a suitable concentration for analysis.
 - Analyze all stressed samples, along with an unstressed control sample, using a stability-indicating HPLC method.

Forced Degradation Workflow



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Caption: Workflow for a forced degradation study of **4-Morpholineacetic acid**.

Analytical Methods for Purity and Degradation Monitoring

A validated, stability-indicating analytical method is required to separate and quantify **4-Morpholineacetic acid** in the presence of its degradation products, impurities, and any other matrix components.

- **High-Performance Liquid Chromatography (HPLC):** Reverse-phase HPLC is the method of choice. A C18 column with a gradient elution using a mobile phase of acidified water (e.g.,

0.1% formic acid) and an organic solvent (e.g., acetonitrile or methanol) is a typical starting point.

- Detection: UV detection is suitable if the parent compound and degradants possess a chromophore. However, given the structure, UV absorbance may be weak. Therefore, coupling the HPLC to a Mass Spectrometer (LC-MS) is highly recommended. MS detection provides superior sensitivity and specificity and is invaluable for the structural elucidation of unknown degradation products.

Conclusion

4-Morpholineacetic acid is a stable compound when stored under appropriate conditions. Its primary vulnerabilities lie in the oxidative sensitivity of the morpholine ring and the potential for reactions involving the carboxylic acid group at elevated temperatures. The key to ensuring its integrity is to store the material in a cool, dry, and dark environment in a tightly sealed container, away from incompatible chemicals. For applications requiring a deep understanding of its stability profile, a systematic forced degradation study, guided by ICH principles and analyzed with a robust, stability-indicating LC-MS method, is the definitive approach. By adhering to these principles, researchers and developers can confidently utilize **4-Morpholineacetic acid**, ensuring the quality and reliability of their work.

- To cite this document: BenchChem. [4-Morpholineacetic acid stability and storage conditions]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1348368#4-morpholineacetic-acid-stability-and-storage-conditions\]](https://www.benchchem.com/product/b1348368#4-morpholineacetic-acid-stability-and-storage-conditions)

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